Thermophysical Characterization of N-(3-Chloro-2-methylphenyl)acetamide

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Compound of Interest

Compound Name:	*N-(3-Chloro-2-methylphenyl)acetamide*
CAS No.:	*7463-35-6*
Cat. No.:	*B1329463*

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Executive Summary

N-(3-Chloro-2-methylphenyl)acetamide (CAS: 7463-35-6) serves as a critical stable intermediate in the synthesis of chloroacetanilide herbicides and quinolinecarboxylic acid derivatives. Its thermophysical profile—specifically its sharp melting point transition and solubility characteristics—acts as a primary quality gate for the upstream precursor, 3-chloro-2-methylaniline.

In drug and agrochemical development, this acetamide derivative is often generated to "lock" the volatile aniline precursor into a stable crystalline solid for rigorous purification and structural verification. This guide outlines the core thermophysical properties, synthesis logic, and validation protocols required to utilize this compound as a reference standard.

Chemical Identity & Structural Analysis

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The compound is an acetanilide derivative characterized by a high degree of crystallinity due to the amide hydrogen bonding network, stabilized further by the steric lock of the ortho-methyl group.

Property	Value	Source
IUPAC Name	N-(3-Chloro-2-methylphenyl)acetamide	
CAS Registry Number	7463-35-6	
Molecular Formula	$C_9H_{10}ClNO$	Calculated
Molecular Weight	183.63 g/mol	Calculated
Melting Point	159–160 °C	
Physical State	White to off-white crystalline solid	Experimental Observation
Predicted Density	~1.28 g/cm³	Calculated (ACD/Labs)

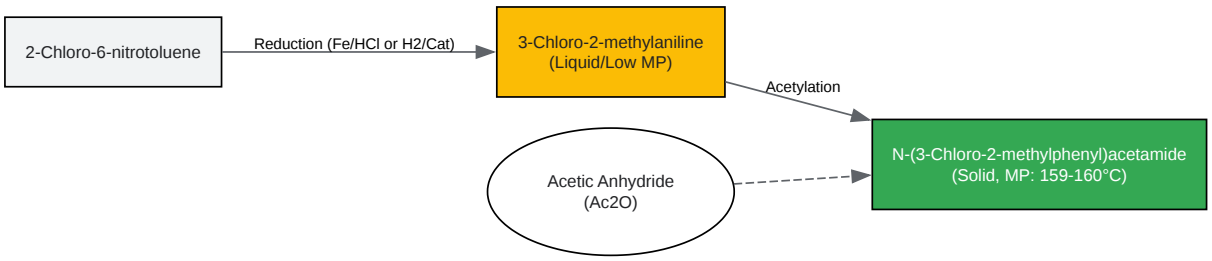
Synthesis & Purification Logic

The synthesis of **N-(3-Chloro-2-methylphenyl)acetamide** is typically employed as a purification strategy. The precursor, 3-chloro-2-methylaniline, is a liquid/low-melting solid prone to oxidation. Acetylation converts it into a stable solid that can be recrystallized to remove isomeric impurities (e.g., 5-chloro isomers) formed during the nitration/reduction of toluene derivatives.

Reaction Pathway

The synthesis proceeds via nucleophilic acyl substitution. The amine lone pair attacks the carbonyl carbon of acetic anhydride.

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Figure 1: Synthesis pathway transforming the volatile aniline into the stable acetamide derivative for characterization.

Thermophysical Properties[1][2][3][4][5]

Phase Transition (Melting Point)

The melting point is the most critical purity indicator for this compound.

- Standard Value: 159–160 °C.
- Diagnostic Utility: A depression in melting point (e.g., <156 °C) or a broad range (>2 °C) indicates the presence of the para-isomer or incomplete acetylation.

Solubility Profile

Understanding solubility is essential for recrystallization (purification) and HPLC method development.

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Solvent	Solubility Behavior	Operational Note
Water	Insoluble	Useful for precipitation/washing to remove excess acetic acid.
Ethanol/Methanol	Soluble (Hot), Sparingly Soluble (Cold)	Ideal for Recrystallization. Dissolve hot, cool slowly to crystallize.
Ethyl Acetate	Soluble	Good for extraction or TLC spotting.
DMSO/DMF	Highly Soluble	Use for NMR analysis or stock solutions.

Thermal Stability (DSC/TGA)

This amide is thermally stable up to its boiling point (predicted >300 °C), making it suitable for high-temperature gas chromatography (GC) analysis without derivatization.

Protocol: Differential Scanning Calorimetry (DSC)

- Sample: 2–5 mg of dried **N-(3-Chloro-2-methylphenyl)acetamide**.
- Pan: Aluminum, crimped (non-hermetic).
- Ramp: 10 °C/min from 40 °C to 250 °C.
- Expected Trace: Sharp endothermic peak onset at ~159 °C. No exothermic decomposition should be observed below 250 °C.

Spectroscopic Characterization (Validation)

To confirm the structure, the following spectroscopic signals must be verified.

- ^{1}H-NMR (DMSO-d_6, 400 MHz):
  - δ 2.05 ppm (s, 3H): Acetyl methyl group (-$COCH_3$).

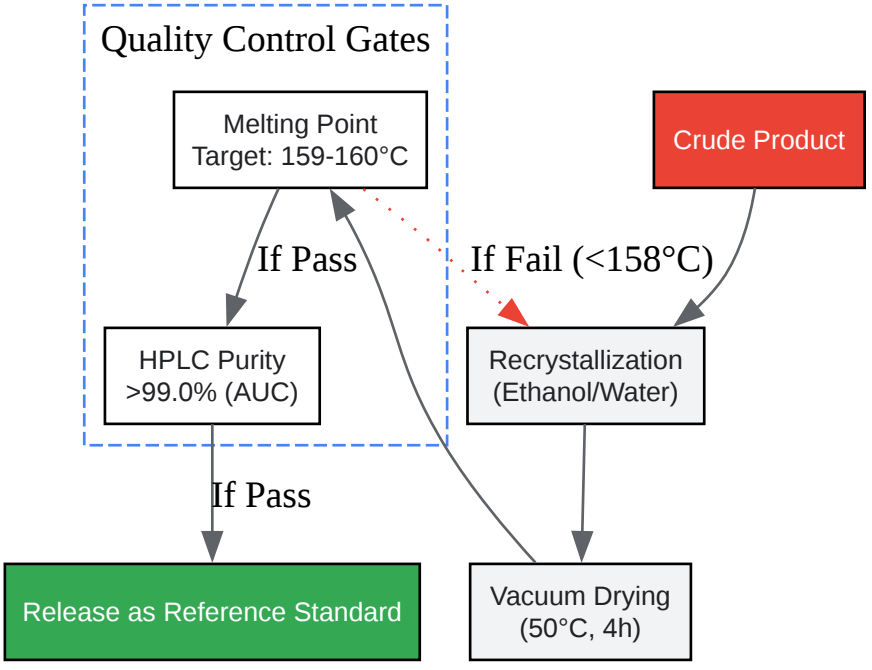
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- δ 2.20 ppm (s, 3H): Aryl methyl group (Ar-CH_3).
- δ 7.1–7.4 ppm (m, 3H): Aromatic protons (splitting pattern consistent with 1,2,3-trisubstitution).
- δ 9.5 ppm (s, 1H): Amide N-H (broad, exchangeable with D_2O).

- IR Spectroscopy (ATR):
  - 3280 cm^{-1}: N-H stretch (Amide).
  - 1660 cm^{-1}: C=O stretch (Amide I band, strong).
  - 1540 cm^{-1}: N-H bend (Amide II).

Analytical Workflow

The following workflow ensures the compound meets the "Reference Standard" grade.



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Figure 2: Purification and validation workflow for generating high-purity reference material.

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References

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- To cite this document: BenchChem. [Thermophysical Characterization of N-(3-Chloro-2-methylphenyl)acetamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329463/docs#thermophysical-characterization-of-n-3-chloro-2-methylphenyl-acetamide]

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